

# Technical Guide: Illicic Acid (CAS 4586-68-9)

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## Compound of Interest

Compound Name: *Illicic Acid*

Cat. No.: *B15595830*

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## Abstract

**Illicic acid** (CAS: 4586-68-9), a naturally occurring eudesmane sesquiterpenoid, has emerged as a compound of significant interest in pharmacological research. Primarily isolated from plant species of the Asteraceae family, such as *Inula viscosa* and *Laggera pterodonta*, it has demonstrated promising anti-inflammatory and anti-cancer activities.<sup>[1]</sup> This technical guide provides a comprehensive overview of **Illicic acid**, including its physicochemical properties, biological activities, and detailed experimental protocols. The mechanisms of action, focusing on the inhibition of the leukotriene biosynthesis pathway and the induction of apoptosis in cancer cells, are detailed and visualized. This document is intended to serve as a core resource for researchers exploring the therapeutic potential of **Illicic acid**.

## Physicochemical Properties

**Illicic acid** is a sesquiterpenoid characterized by a C15 backbone. Its chemical and physical properties are summarized in the table below, providing essential data for experimental design and formulation.

Property	Value	Reference
CAS Number	4586-68-9	[2]
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O <sub>3</sub>	
Molecular Weight	252.35 g/mol	
IUPAC Name	2-[(2R,4aR,8R,8aR)-8-hydroxy-4a,8-dimethyl-1,2,3,4,5,6,7,8a-octahydronaphthalen-2-yl]prop-2-enoic acid	
Type of Compound	Sesquiterpenoid	[2]
Physical Description	Powder	[2]
Purity (Typical)	95% - >98%	[1][2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

## Biological Activities and Mechanism of Action

**Illicic acid** exhibits a range of biological effects, with its anti-inflammatory and anti-cancer properties being the most extensively studied.

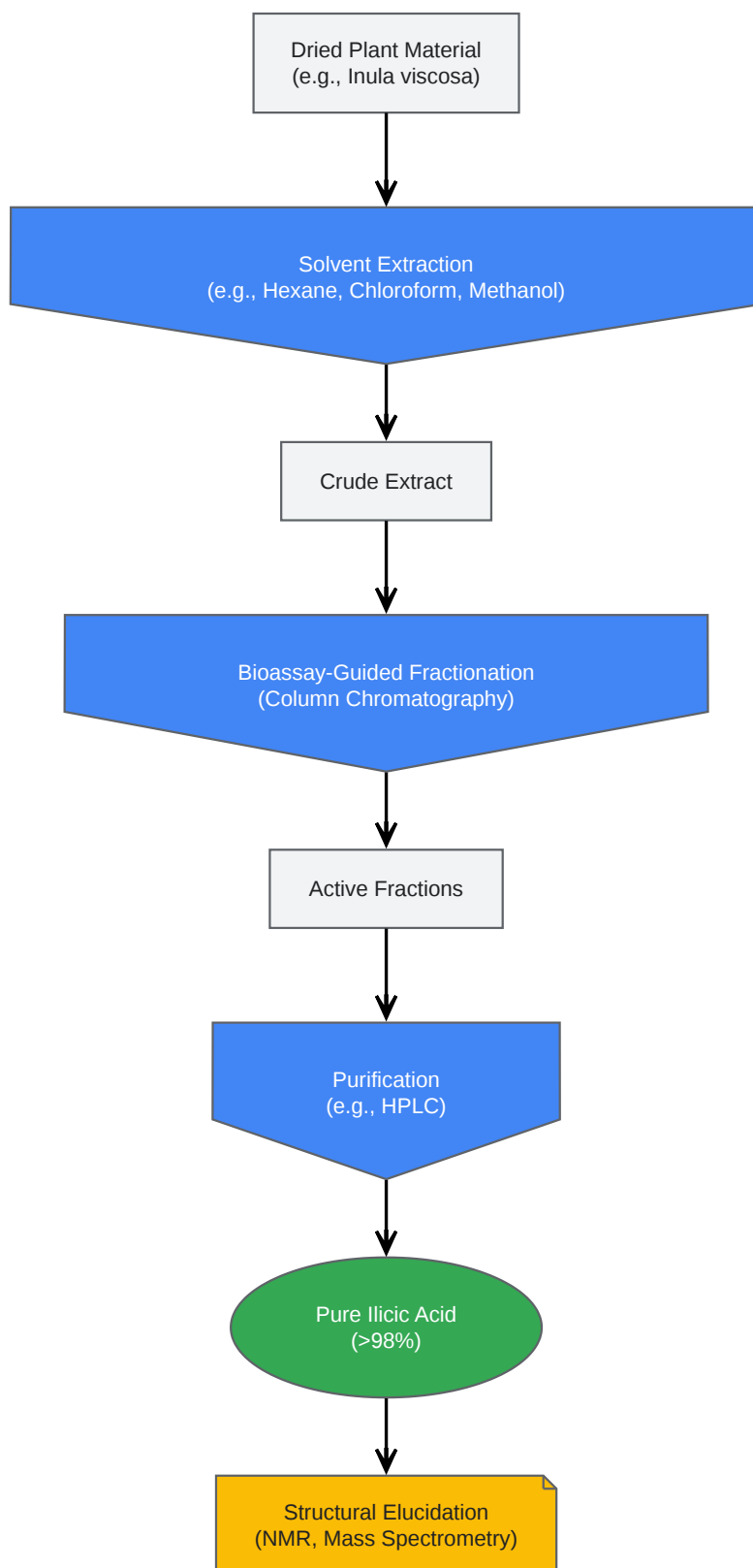
### Anti-inflammatory Activity

**Illicic acid** has demonstrated significant anti-inflammatory effects, which are believed to be mediated through its interference with the arachidonic acid cascade. Specifically, it has been shown to inhibit leukotriene biosynthesis and interfere with phospholipase A2 (PLA2)-induced mast cell degranulation.[1]

In a key in vivo study, **Illicic acid** was evaluated using the 12-O-tetradecanoylphorbol-13-acetate (TPA)-induced mouse ear edema model. It displayed potent activity with a dose that inhibits by 50% (ID50).

Assay	Model	ID50 Value	Reference
TPA-induced Acute Edema	Swiss Female Mice	0.650 $\mu$ mol per ear	<a href="#">[1]</a>

The proposed mechanism involves the inhibition of enzymes in the leukotriene pathway, reducing the production of these potent pro-inflammatory mediators.



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## References

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- To cite this document: BenchChem. [Technical Guide: Illicic Acid (CAS 4586-68-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595830#illicic-acid-cas-number-4586-68-9]

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